

Standard Operating Procedure: Disposal of Laboratory Chemical PL37

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Compound of Interest

Compound Name: PL37
CAS No.: 935481-06-4
Cat. No.: B1669973

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Disclaimer: The identifier "**PL37**" does not correspond to a recognized chemical substance in publicly available databases. The following procedures are based on general best practices for the disposal of hazardous laboratory chemicals. You must consult the official Safety Data Sheet (SDS) for the specific chemical you are using before handling or disposal.^{[1][2][3]} The SDS provides critical, substance-specific information required for safe management.

This guide provides essential safety and logistical information for the proper disposal of the chemical designated as **PL37**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Pre-Disposal Safety and Hazard Assessment

Before beginning any disposal-related activities, it is crucial to identify the hazards associated with **PL37**. This information is found in the manufacturer's Safety Data Sheet (SDS). Key sections to review include "Hazards Identification" and "Handling and Storage."

Table 1: **PL37** Hazard and Safety Summary (Illustrative Example)

Parameter	Information (Source: Chemical-Specific SDS)	Disposal Implication
Physical State	Solid Powder	Use appropriate PPE to prevent dust inhalation.[4]
GHS Hazard Class	Acute Toxicity (Oral), Skin Irritation, Eye Damage	Requires disposal as hazardous waste. Avoid all direct contact.
Personal Protective Equipment (PPE)	Safety Goggles, Chemical-Resistant Gloves (e.g., Nitrile), Lab Coat	Must be worn at all times during handling and disposal.
Incompatible Materials	Strong Oxidizing Agents, Strong Acids	Segregate waste from these materials to prevent dangerous reactions.[5][6]

| Specific Disposal Instructions | (e.g., "Dispose of contents/container to an approved waste disposal plant.") | Follow all substance-specific mandates from the SDS.[4] |

Detailed Disposal Protocol

This protocol outlines the step-by-step process for the safe segregation and disposal of **PL37** waste.

2.1 Waste Segregation and Containment

- Identify Waste Stream: Determine if the **PL37** waste is solid or liquid. Do not mix solid and liquid waste streams.
- Select Appropriate Container:
 - Use only approved, compatible hazardous waste containers.[7] The original manufacturer's container is often a suitable choice.[7]
 - Ensure the container is clean, dry, and in good condition with a securely fitting lid.[7]

- For liquid waste, use a container with a volume greater than the expected waste volume to prevent overfilling.
- Transfer Waste:
 - Perform all waste transfers inside a certified chemical fume hood to minimize inhalation exposure.
 - For solid waste, carefully transfer powders or contaminated items (e.g., weigh boats, gloves, wipes) into the designated solid waste container.
 - For liquid waste, use a funnel to pour the waste into the designated liquid waste container.
- Secure Container: Close the container lid tightly. Do not leave funnels in the container. Keep waste containers closed except when actively adding waste.[7]

2.2 Waste Labeling and Storage

- Labeling: Immediately label the waste container with a "Hazardous Waste" tag. The label must include:
 - The words "Hazardous Waste."
 - The full chemical name(s) of the contents (i.e., "**PL37** Waste").
 - The specific hazards (e.g., "Toxic," "Irritant").
 - The date accumulation started.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area.
 - Ensure the storage location is secure, away from general lab traffic, and provides secondary containment to catch any potential leaks.[7]
 - Store away from incompatible materials as identified in the SDS.[5][6]

2.3 Arranging for Final Disposal

- Request Pickup: Once the container is full or you are finished generating this type of waste, submit a hazardous waste pickup request to your institution's Environmental Health & Safety (EH&S) department.[7]
- Documentation: Complete all required paperwork provided by EH&S. Retain a copy for your laboratory records.
- Final Pickup: Prepare the container for pickup as directed by EH&S. Do not move the waste from the designated storage area unless instructed to do so.

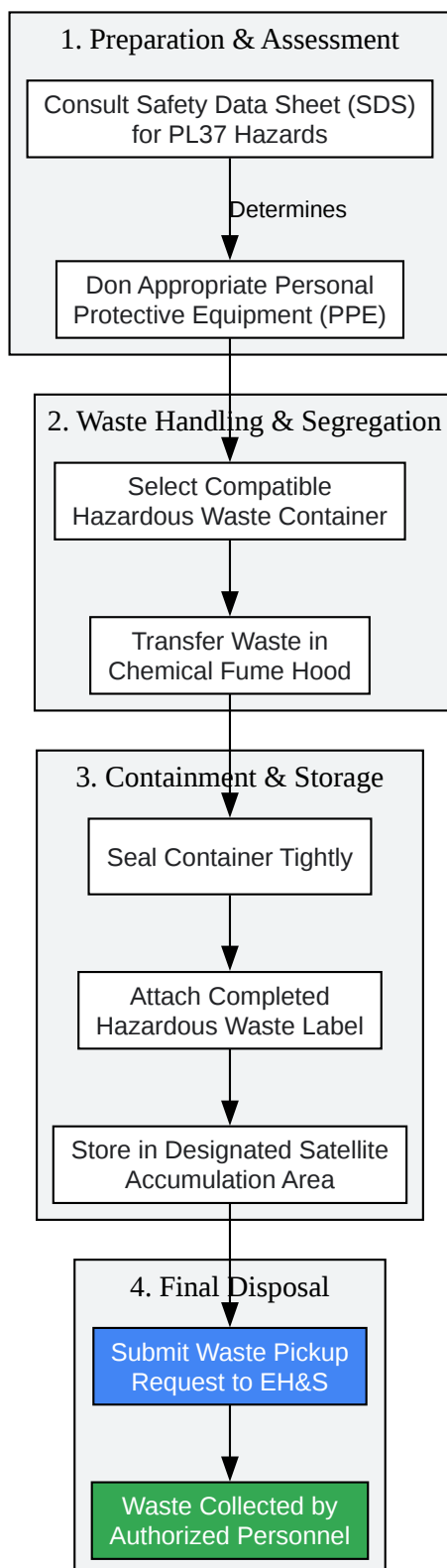
Emergency Procedures for Spills and Exposures

Consult the SDS for detailed emergency procedures. General guidelines are as follows:

- Minor Spill (Solid):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently sweep the material into a suitable container for disposal. [4] Avoid creating dust.[4]
 - Clean the contaminated surface thoroughly.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.[8]
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes.[8] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[8]

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **PL37** waste.



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Caption: Workflow for safe handling and disposal of **PL37** chemical waste.

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References

- [1. lni.wa.gov \[lni.wa.gov\]](http://lni.wa.gov)
- [2. CHEMICAL SAFETY | UW Environmental Health & Safety \[ehs.washington.edu\]](http://ehs.washington.edu)
- [3. Chemical Safety in Laboratories | Environmental Health and Safety | Western Washington University \[ehs.wvu.edu\]](http://ehs.wvu.edu)
- [4. media.laballey.com \[media.laballey.com\]](http://media.laballey.com)
- [5. prod-assets.johnstonesupply.com \[prod-assets.johnstonesupply.com\]](http://prod-assets.johnstonesupply.com)
- [6. OAR 817-060-0020 – Chemical Storage \[oregon.public.law\]](http://oregon.public.law)
- [7. ehs.oregonstate.edu \[ehs.oregonstate.edu\]](http://ehs.oregonstate.edu)
- [8. dr-stoecker.de \[dr-stoecker.de\]](http://dr-stoecker.de)
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